

europium abundance in Earth's crust

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An In-depth Technical Guide to the Abundance and Geochemical Significance of **Europium** in the Earth's Crust

Abstract

Europium (Eu), a member of the lanthanide series, is a rare earth element of significant interest in geochemistry. Its unique redox chemistry, allowing it to exist in both trivalent (Eu^{3+}) and divalent (Eu^{2+}) states, sets it apart from most other lanthanides and makes it a powerful tracer for understanding the evolution of igneous rocks and crustal differentiation processes. This guide provides a comprehensive overview of **europium's** abundance in the Earth's crust, details the analytical methodologies used for its quantification, and explains the fundamental concept of the **europium** anomaly.

Europium Abundance in Earth's Crust

Europium is one of the less abundant rare earth elements.[1] Its concentration in the Earth's crust varies depending on the rock type and geological setting. The median crustal abundance is estimated to be around 2.0 parts per million (ppm).[2][3] More detailed estimates place the abundance at approximately 0.00018% of the Earth's crust.[4]

The distribution of **europium** is not uniform. For instance, its concentration in igneous rocks is typically between 1 and 2 ppm, while in shales and sandstones, it is around 1 ppm.[5] The variability in these concentrations is a key aspect of its geochemical utility.

Quantitative Data Summary

The following table summarizes the reported abundance of **europium** in various terrestrial materials. These values are estimates and can vary based on the specific location and the analytical methods employed.[\[6\]](#)[\[7\]](#)

Geological Reservoir	Reported Abundance (mg/kg or ppm)	Reference(s)
Median Continental Crust	2.0	[2]
Estimated Crustal Abundance	2.0	[3]
Igneous Rocks	1.0 - 2.0	[5]
Shales	1.0	[5]
Sandstones	1.0	[5]
European Subsoil (Median)	0.84	[8]
European Topsoil (Median)	0.77	[8]
Stream Sediment (Median)	0.99	[8]
Oceanic Abundance	1.3×10^{-7} mg/L	[3]

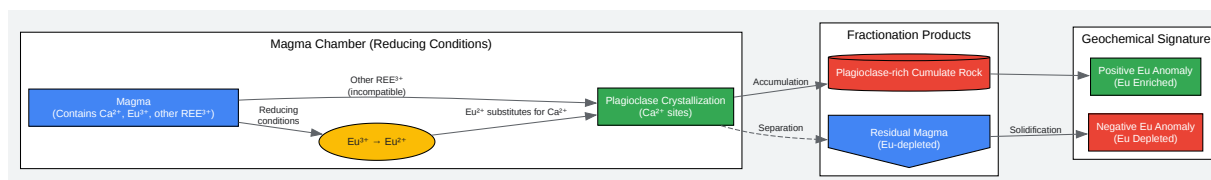
The Europium Anomaly

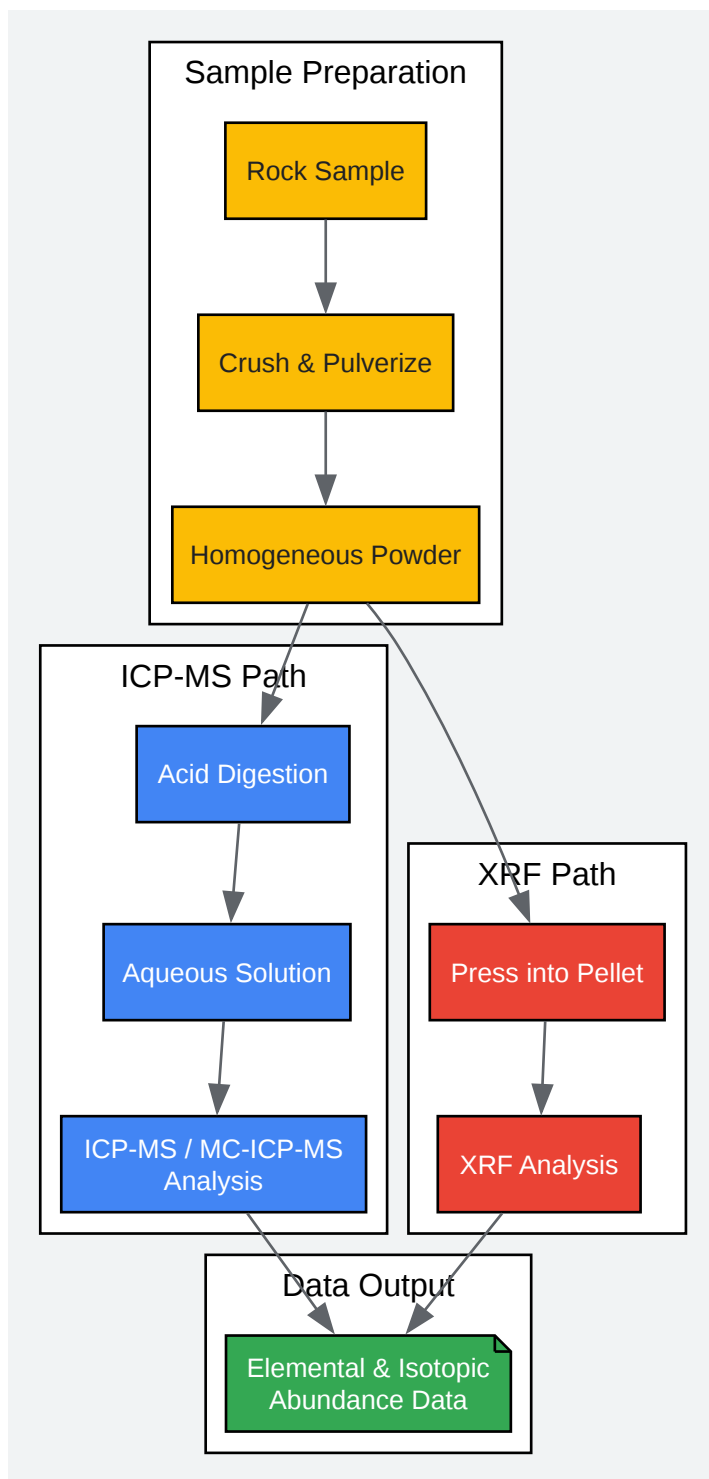
The primary significance of **europium** in geochemistry stems from the "**europium** anomaly." This refers to the depletion or enrichment of **europium** in a rock or mineral relative to other rare earth elements (REEs) when their concentrations are normalized to a standard, such as chondrite meteorites.[\[9\]](#)[\[10\]](#) A "positive" anomaly indicates enrichment, while a "negative" anomaly signifies depletion.[\[10\]](#)[\[11\]](#)

This phenomenon is directly linked to **europium**'s ability to be reduced from its typical trivalent state (Eu^{3+}) to a divalent state (Eu^{2+}) under reducing magmatic conditions.[\[9\]](#)[\[12\]](#) The Eu^{2+} ion has a similar ionic radius and the same charge as the calcium ion (Ca^{2+}).[\[9\]](#) This allows it to be preferentially substituted for calcium in crystallizing minerals, particularly plagioclase feldspar.[\[9\]](#)[\[10\]](#)

- **Positive Anomaly:** When magma crystallizes, if plagioclase is a major fractionating mineral, Eu^{2+} is incorporated into its crystal lattice. The accumulation of these plagioclase crystals results in a rock with a higher concentration of **europium** relative to its neighboring REEs, creating a positive **europium** anomaly.[\[10\]](#)[\[11\]](#)
- **Negative Anomaly:** Conversely, the residual magma from which the plagioclase has crystallized becomes depleted in **europium**. If this magma is separated from the crystals and solidifies, the resulting rock will exhibit a negative **europium** anomaly.[\[10\]](#)[\[11\]](#)

A classic example is found on the Moon, where the plagioclase-rich lunar highlands show a significant positive **europium** anomaly, while the basaltic lunar maria exhibit a strong negative anomaly.[\[9\]](#)[\[10\]](#) This suggests that the highlands are an accumulation of early-formed plagioclase, leaving a **europium**-depleted mantle source from which the mare basalts were later generated.





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